

A-Technical-Guide-to-Tert-butyl-2-aminomethyl-piperidine-1-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 2-(aminomethyl)piperidine-1-carboxylate*

Cat. No.: B153111

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An-In-depth-Guide-for-Researchers-and-Drug-Development-Professionals

Introduction

Tert-butyl 2-(aminomethyl)piperidine-1-carboxylate, a key building block in modern medicinal chemistry, is a bifunctional molecule featuring a piperidine scaffold.^{[1][2]} The piperidine ring is a privileged structure in drug discovery, appearing in numerous pharmaceuticals across various therapeutic areas, including oncology and central nervous system disorders.^[2] This guide provides a comprehensive technical overview of this compound, including its chemical properties, synthesis, and applications, with a focus on its role in the development of novel therapeutics. The presence of a Boc-protected nitrogen and a primary amine allows for sequential, controlled modifications, making it an invaluable tool for constructing complex molecular architectures.^[3]

Chemical-and-Physical-Properties

The fundamental properties of **Tert-butyl 2-(aminomethyl)piperidine-1-carboxylate** are summarized in the table below. Understanding these characteristics is crucial for its proper

handling, storage, and application in chemical synthesis.

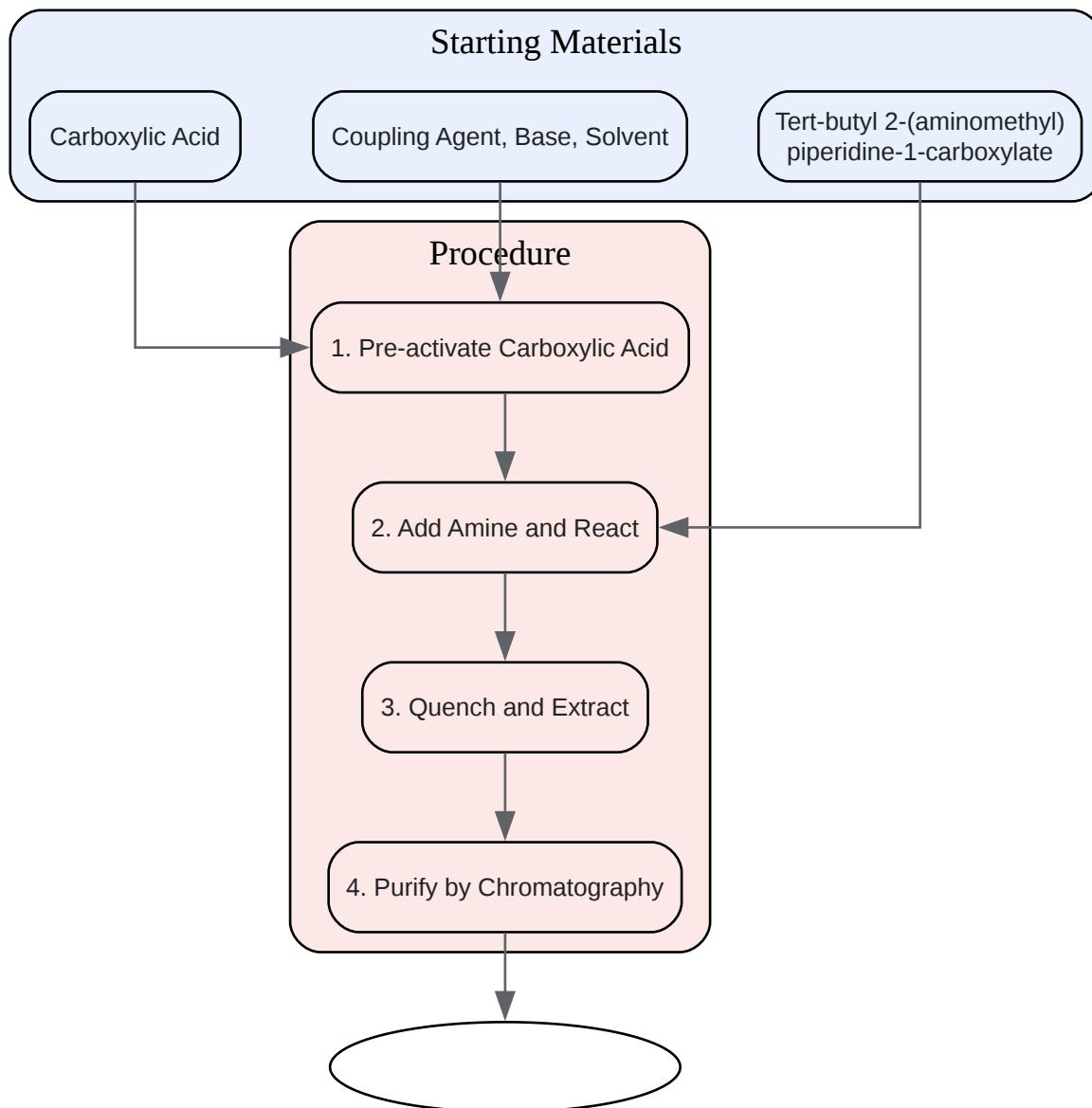
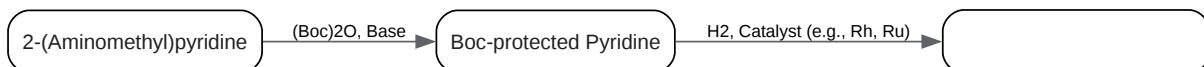
Property	Value	Source(s)
CAS Number	370069-31-1	[4][5][6]
Molecular Formula	C11H22N2O2	[5][6]
Molecular Weight	214.30 g/mol	[6]
Appearance	Varies, often a colorless to yellow oil or waxy solid	[7]
Boiling Point	Not readily available	
Solubility	Soluble in common organic solvents	
Storage	2-8°C, sealed under dry conditions	[7][8]

Synthesis-and-Purification

The synthesis of **Tert-butyl 2-(aminomethyl)piperidine-1-carboxylate** can be achieved through various synthetic routes. One common approach involves the reduction of the corresponding nitrile or the reductive amination of an aldehyde. The choice of synthetic strategy often depends on the desired stereochemistry and the availability of starting materials.

Illustrative-Synthetic-Pathway

A prevalent method for synthesizing piperidine derivatives involves the catalytic hydrogenation of the corresponding pyridine precursor. This approach is often favored for its efficiency and the ability to control stereochemistry with appropriate chiral catalysts.



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